HPLC method validation for N-(1H-pyrazol-4-yl)cyclopropanecarboxamide purity

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Compound of Interest

Compound Name:	*N-(1H-pyrazol-4-yl)cyclopropanecarboxamide*
CAS No.:	*1153799-63-3*
Cat. No.:	*B1321083*

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Introduction: The Analytical Challenge of Pyrazole Carboxamides

In modern drug development, nitrogen-rich heterocycles are ubiquitous due to their favorable pharmacokinetic properties and target-binding capabilities. **N-(1H-pyrazol-4-yl)cyclopropanecarboxamide** is a prime example of such a pharmacophore. However, its chemical structure presents significant chromatographic challenges.

The molecule consists of a cyclopropanecarboxamide moiety linked to a 1H-pyrazole ring. This creates a dense localized network of hydrogen bond donors (amide NH, pyrazole NH) and acceptors (amide C=O, pyrazole N). Consequently, the analyte is highly polar and prone to tautomerization. When analyzed using standard reversed-phase high-performance liquid chromatography (RP-HPLC), these properties often manifest as poor retention (elution near the void volume,

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) and severe peak tailing due to secondary interactions with residual silanols on the silica support.

To establish a self-validating, robust purity method that complies with the latest[1], we must move beyond default column chemistries. This guide objectively compares three stationary phase strategies and provides a fully validated, causality-driven protocol for the accurate purity determination of **N-(1H-pyrazol-4-yl)cyclopropanecarboxamide**.

Stationary Phase Comparison & Causality

Selecting the correct stationary phase requires matching the column's retentive mechanisms to the analyte's physicochemical properties.

- Standard Octadecylsilane (C18):
  - Mechanism: Hydrophobic (dispersive) interactions.
  - Causality & Performance: Because the cyclopropane ring offers minimal hydrophobic surface area and the pyrazole/amide core is highly polar, standard C18 columns fail to retain the molecule effectively (

). Furthermore, the basic pyrazole nitrogens interact strongly with acidic silanols on the silica surface, leading to unacceptable peak tailing (

) and potential co-elution with polar synthetic impurities.
- Hydrophilic Interaction Liquid Chromatography (HILIC):
  - Mechanism: Analyte partitioning into a water-enriched layer immobilized on a polar stationary phase.
  - Causality & Performance: HILIC provides excellent retention for this polar analyte. However, HILIC requires the sample to be dissolved in a highly organic diluent (e.g., >80% Acetonitrile). If the synthesis samples or process intermediates are in aqueous matrices, injecting them onto a HILIC column induces severe solvent-mismatch effects, leading to peak distortion.
- Pentafluorophenyl (PFP) - Optimal Choice:

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- Mechanism: Multi-modal interactions including

  , dipole-dipole, hydrogen bonding, and moderate hydrophobicity.

- Causality & Performance: The highly electronegative fluorine atoms on the PFP phase create a strong dipole that interacts favorably with the polar amide group. Simultaneously, the aromatic PFP ring provides

  retention with the electron-rich pyrazole ring. This dual mechanism pushes the analyte well past the void volume (

) while shielding residual silanols, resulting in sharp, symmetrical peaks (

).

Table 1: Quantitative Column Performance Comparison

Conditions: 0.1% TFA in Water / Acetonitrile (Gradient), 1.0 mL/min, 230 nm.

Parameter	Standard C18	HILIC (Amide)	PFP (Pentafluorophenyl)
Retention Factor ( )	1.2 (Poor)	6.8 (Excessive)	4.5 (Optimal)
Tailing Factor ( )	1.85	1.20	1.05
Theoretical Plates ( )	4,500	12,000	18,500
Matrix Compatibility	High Aqueous	High Organic Only	High Aqueous

Experimental Protocol: PFP Method Development & Validation

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To ensure the method acts as a self-validating system, the protocol integrates System Suitability Testing (SST) directly into the workflow. The validation is structured according to the[2], ensuring the reportable range and robustness are scientifically justified.

Phase 1: Chromatographic Conditions

- Column: PFP (Pentafluorophenyl), 150 x 4.6 mm, 3 µm particle size.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
  - Causality: Pyrazole derivatives typically have a pKa around 2.5. Using 0.1% TFA drops the mobile phase pH to ~2.0, ensuring the pyrazole ring is uniformly protonated. This eliminates peak splitting caused by tautomeric equilibrium and provides ion-pairing stabilization[3].
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient Program:
  - 0-2 min: 5% B
  - 2-12 min: 5% to 60% B
  - 12-14 min: 60% B
  - 14-15 min: 5% B (Equilibration)
- Flow Rate: 1.0 mL/min.
- Detection: Photodiode Array (PDA) at 230 nm (extracted) and 200-400 nm (for peak purity).
- Injection Volume: 10 µL.

Phase 2: System Suitability Testing (SST)

Before executing validation or sample analysis, the system must prove its fitness.

- Prepare a standard solution of **N-(1H-pyrazol-4-yl)cyclopropanecarboxamide** at 50 µg/mL in 90:10 Water:Acetonitrile.

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- Inject the standard six consecutive times.
- Acceptance Criteria: Retention time %RSD

  , Peak Area %RSD

  , Tailing Factor

  , and Resolution (

)

  between the analyte and 4-aminopyrazole (a common synthetic precursor).

Phase 3: ICH Q2(R2) Validation Execution

- Specificity: Inject a blank (diluent), the standard, and a sample spiked with known impurities (e.g., cyclopropanecarboxylic acid and 4-aminopyrazole). Utilize the PDA to calculate the peak purity angle vs. purity threshold to ensure no co-elution occurs beneath the main peak.
- Linearity & Reportable Range: Prepare seven calibration standards ranging from the Limit of Quantitation (LOQ) up to 120% of the nominal specification limit (e.g., 0.5 µg/mL to 120 µg/mL). Perform linear regression analysis.
- Accuracy (Recovery): Spike known amounts of the reference standard into a synthetic matrix blank at three levels: 50%, 100%, and 150% of the target concentration. Prepare in triplicate (

  total).
- Precision:
  - Repeatability: Analyze six independent sample preparations at 100% concentration on the same day.
  - Intermediate Precision: Have a second analyst prepare and analyze six new samples on a different HPLC system on a different day.

Validation Data Summary

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The following data summarizes the successful validation of the PFP method, demonstrating its superiority and compliance with regulatory standards.

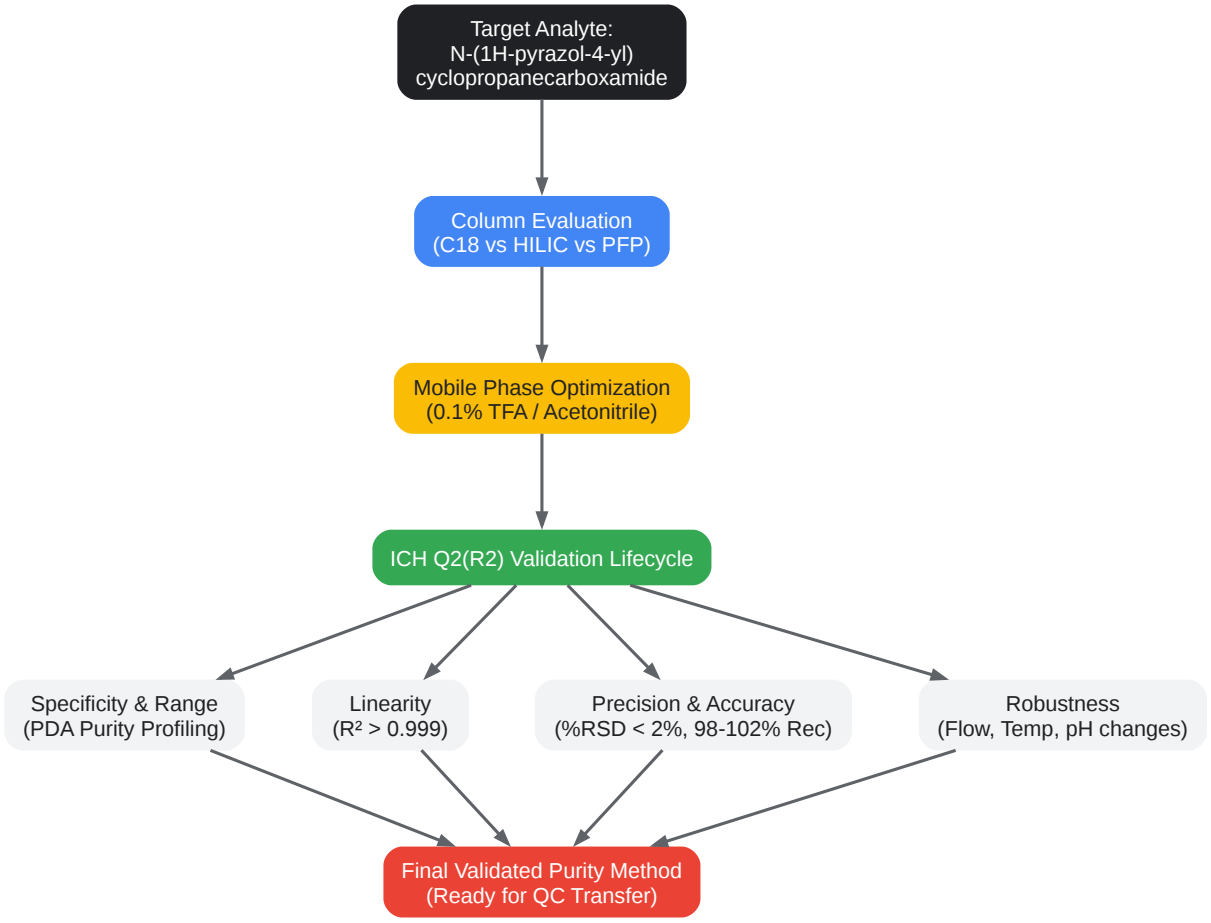
Table 2: ICH Q2(R2) Validation Results (PFP Column)

Validation Parameter	Result	ICH Q2(R2) Acceptance Criteria
Specificity	No interference at ; Purity Angle < Threshold	Baseline resolution from impurities
Linearity Range	0.5 µg/mL to 120 µg/mL	Cover LOQ to 120% of specification
Correlation Coefficient ( )	0.9998	
Limit of Detection (LOD)	0.15 µg/mL	Signal-to-Noise (S/N)
Limit of Quantitation (LOQ)	0.50 µg/mL	Signal-to-Noise (S/N)
Accuracy (Mean Recovery)	99.4% - 101.2%	98.0% - 102.0%
Repeatability (%RSD)	0.65% ( )	
Intermediate Precision (%RSD)	0.82% ( )	

Validation Workflow Visualization

The following diagram illustrates the logical progression from analyte assessment through to the final validated method, mapping directly to the ICH Q2(R2) lifecycle framework.

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Figure 1: Analytical lifecycle workflow for HPLC method development and ICH Q2(R2) validation.

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References

- ICH Harmonised Guideline: Validation of Analytical Procedures Q2(R2). International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH). Available at: [Link][2]
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